

Technical Guide: 5-Formyl-2-methoxybenzenesulfonamide (CAS No. 105764-07-6)

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Compound of Interest

Compound Name: 5-Formyl-2-methoxybenzenesulfonamide

Cat. No.: B583330

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Formyl-2-methoxybenzenesulfonamide is a chemical compound primarily recognized as a process impurity of Tamsulosin, an alpha-1 adrenergic receptor antagonist used in the treatment of benign prostatic hyperplasia.^{[1][2][3]} Designated as "Tamsulosin EP Impurity E," this compound is crucial for analytical method development, quality control, and impurity profiling in the manufacturing of Tamsulosin.^{[4][5]} Its presence and control are important for ensuring the safety and efficacy of the final drug product.

Chemical and Physical Properties

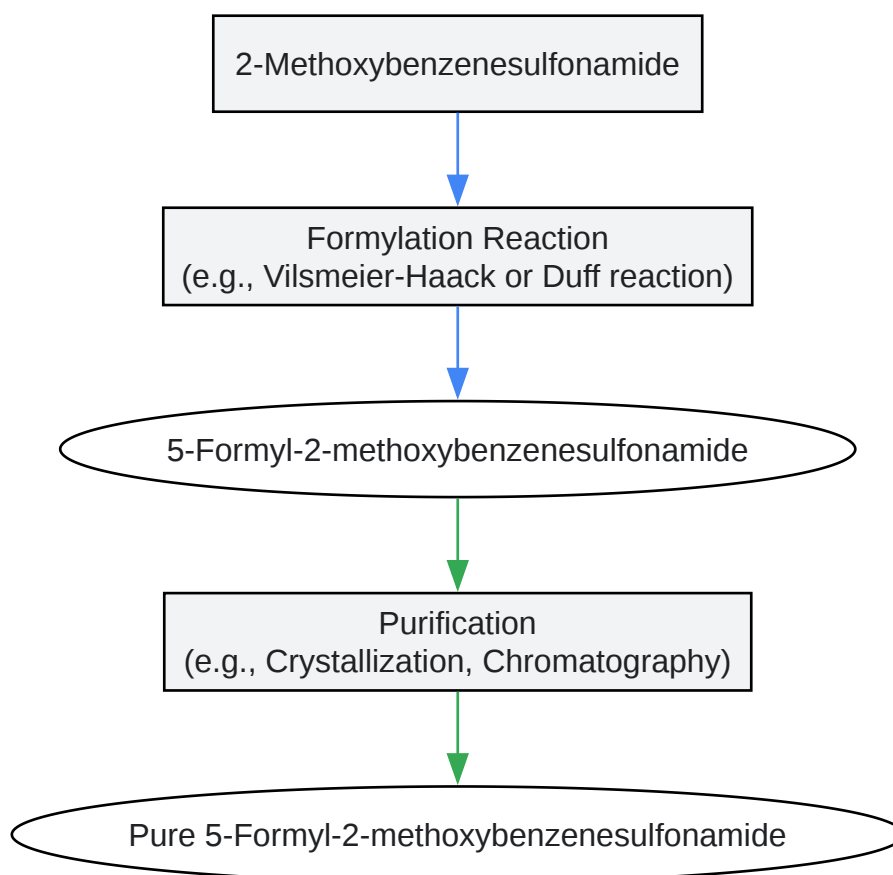
A summary of the key physicochemical properties of **5-Formyl-2-methoxybenzenesulfonamide** is presented in the table below. This data is essential for its identification, characterization, and handling in a laboratory setting.

Property	Value	Reference
CAS Number	105764-07-6	[1][2]
Molecular Formula	C ₈ H ₉ NO ₄ S	[1]
Molecular Weight	215.23 g/mol	[1]
Appearance	White to pale-yellow solid	[6]
Melting Point	>155°C (decomposes)	[1][2]
Boiling Point	458.5±55.0 °C (Predicted)	[1]
SMILES	<chem>COc1ccc(C=O)cc1S(=O)(=O)N</chem>	[3]
InChI	InChI=1S/C8H9NO4S/c1-13-7-3-2-6(5-10)4-8(7)14(9,11)12/h2-5H,1H3,(H2,9,11,12)	[3]

Synthesis and Formulation

While specific, detailed experimental protocols for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide** are not extensively published in peer-reviewed journals, its formation as a Tamsulosin impurity suggests it arises as a byproduct or intermediate in the Tamsulosin synthesis pathway. Patent literature outlines general synthetic routes for Tamsulosin and related sulfonamides, from which a plausible synthesis for this compound can be derived.[7][8]

A representative synthetic approach could involve the formylation of 2-methoxybenzenesulfonamide. The diagram below illustrates a potential logical workflow for its preparation, though specific reagents and conditions would require laboratory optimization.



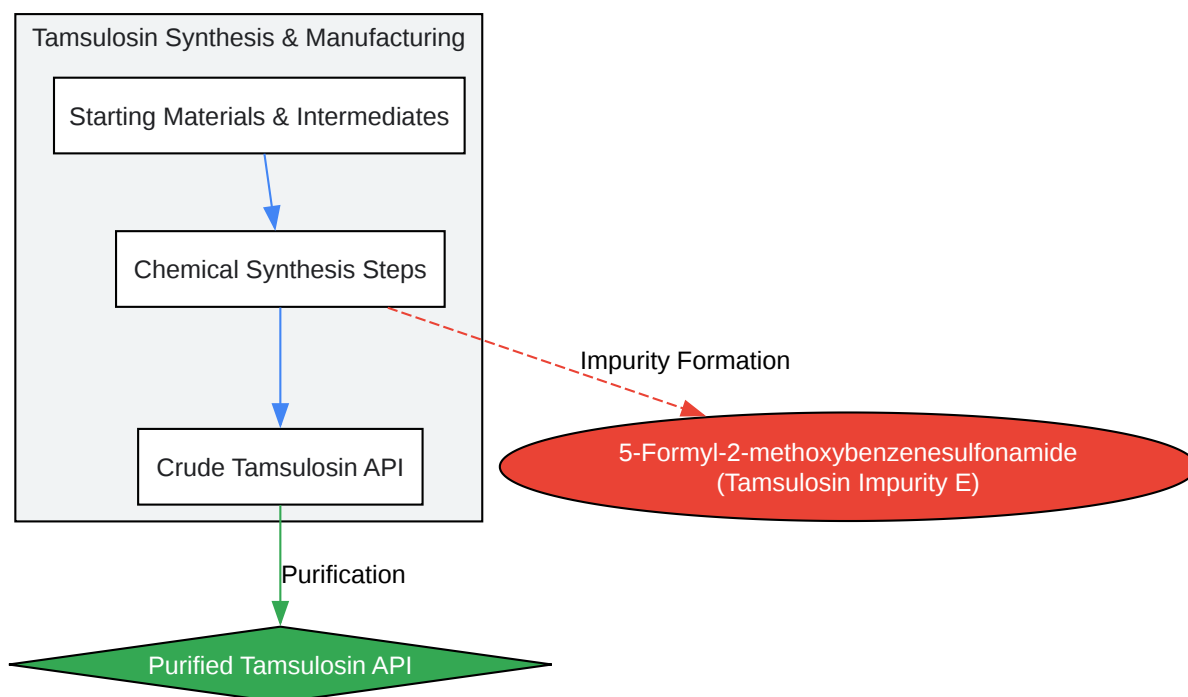
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Caption: A logical workflow for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide**.

Role as a Pharmaceutical Impurity

The primary relevance of **5-Formyl-2-methoxybenzenesulfonamide** is its status as an impurity in the active pharmaceutical ingredient (API) Tamsulosin.[3][9] Regulatory bodies require strict control over impurities in pharmaceutical products. Therefore, the synthesis and isolation of this compound are necessary to develop analytical standards for its detection and quantification in Tamsulosin batches.[4]

The relationship between **5-Formyl-2-methoxybenzenesulfonamide** and Tamsulosin is depicted in the following diagram, illustrating its position as an impurity relative to the final drug product.



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Caption: Relationship of **5-Formyl-2-methoxybenzenesulfonamide** to Tamsulosin API.

Biological Activity and Signaling Pathways

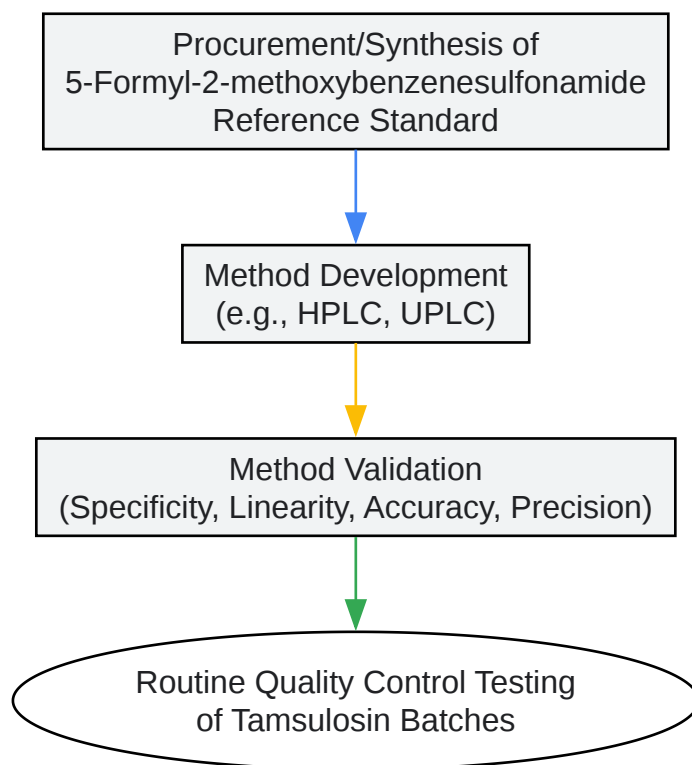
Currently, there is no publicly available information on the specific biological activity or the involvement of **5-Formyl-2-methoxybenzenesulfonamide** in any signaling pathways. Its significance is primarily in the context of pharmaceutical analysis and quality control rather than as a biologically active agent itself. Research on the biological effects of Tamsulosin impurities is generally focused on ensuring they do not contribute to adverse effects of the drug product.

Analytical Methodologies

As a known impurity, **5-Formyl-2-methoxybenzenesulfonamide** is used as a reference standard in the development and validation of analytical methods to assess the purity of Tamsulosin.^{[4][5]} High-performance liquid chromatography (HPLC) is a common technique

employed for the separation and quantification of Tamsulosin and its related substances, including Impurity E.[10] The development of such methods is a critical component of the overall drug development and manufacturing process.[11][12][13]

A typical workflow for the analytical method development and validation for impurity profiling is outlined below.



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Caption: Workflow for analytical method development using **5-Formyl-2-methoxybenzenesulfonamide**.

Conclusion

5-Formyl-2-methoxybenzenesulfonamide is a critical compound for the pharmaceutical industry, particularly in the context of Tamsulosin manufacturing. While it is not known to have direct therapeutic applications, its role as a process impurity underscores the importance of robust analytical chemistry in ensuring the quality and safety of medicines. Further research into the synthesis and characterization of such impurities is essential for advancing drug development and manufacturing processes.

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